

# Safeguarding Your Research: A Guide to Handling Tyrphostin AG30

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## Compound of Interest

Compound Name: Tyrphostin AG30

Cat. No.: B10818717

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Tyrphostin AG30**, a potent and selective EGFR tyrosine kinase inhibitor. Adherence to these procedures is critical for minimizing risk and ensuring the integrity of your research.

## Personal Protective Equipment (PPE) and Engineering Controls

When handling **Tyrphostin AG30**, a comprehensive approach to safety involves a combination of appropriate personal protective equipment and engineering controls. The following table summarizes the recommended PPE.

Equipment	Specification	Purpose
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber)	To prevent skin contact.
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes or dust.
Skin and Body Protection	Laboratory coat	To protect skin and personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for operations with the potential for aerosol generation.	To avoid inhalation of dust or aerosols.

It is crucial to work in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure. An eyewash station and safety shower should be readily accessible in the immediate work area.

## Safe Handling and Storage

Proper handling and storage are vital to maintain the stability of **Tyrphostin AG30** and prevent accidental exposure.

### Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)

### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.

- Recommended storage temperature for the lyophilized powder is typically -20°C for long-term stability.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[\[2\]](#)[\[5\]](#)

The following table summarizes key quantitative data for **Tyrphostin AG30**:

Property	Value	Source
Molecular Weight	205.2 g/mol	Publicly available chemical data
Solubility in DMSO	≥ 41 mg/mL (199.83 mM)	<a href="#">[2]</a>
Storage (Powder)	3 years at -20°C	<a href="#">[2]</a>
Storage (in solvent)	1 month at -20°C, 1 year at -80°C	<a href="#">[2]</a>

## Emergency Procedures: First Aid Measures

In the event of exposure to **Tyrphostin AG30**, immediate action is critical.

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- After skin contact: Get medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)
- After inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)
- After ingestion: If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do NOT induce vomiting.[\[1\]](#)

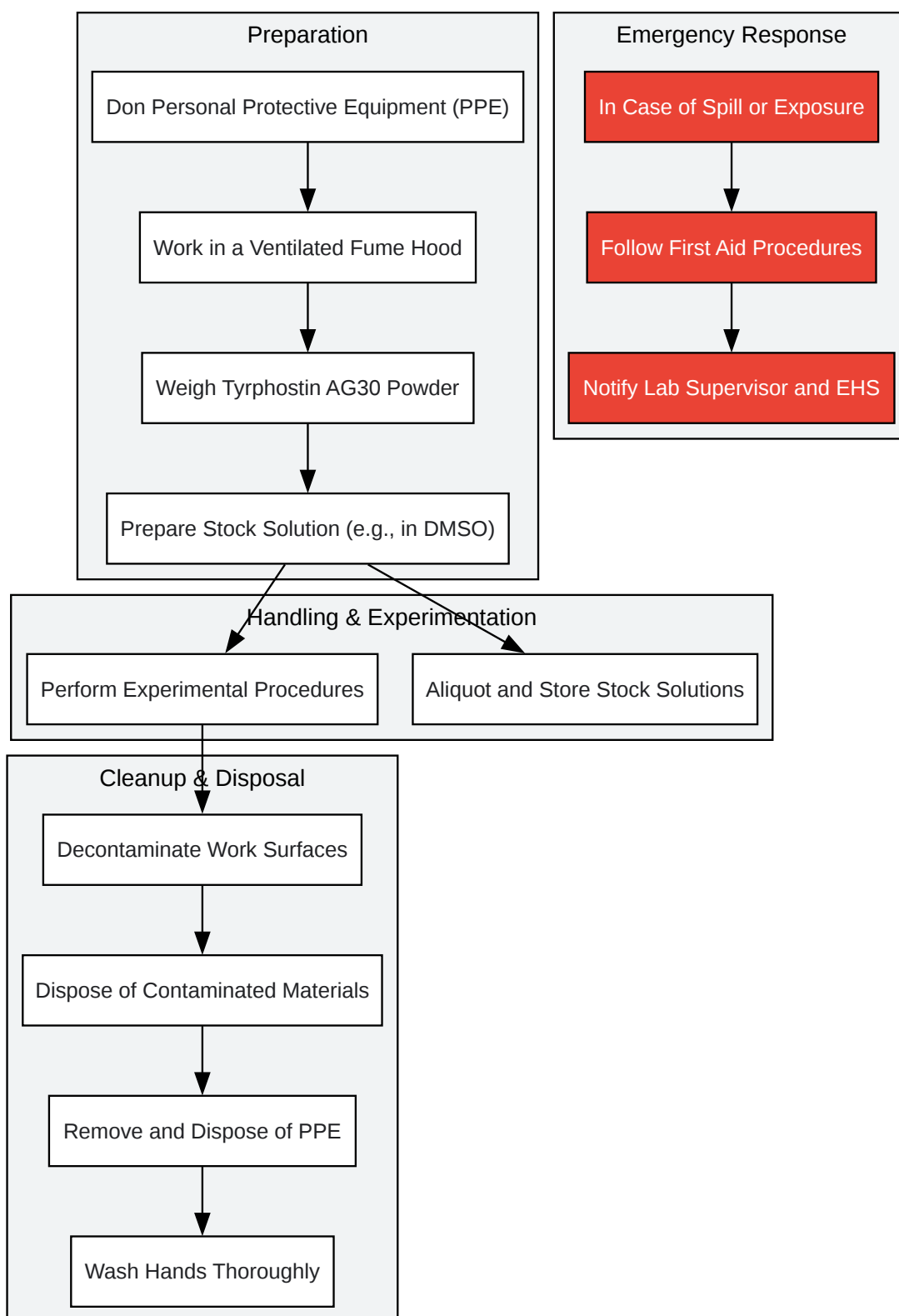
## Spill and Disposal Plan

In the case of a spill, wear appropriate personal protective equipment and contain the spill. Absorb with an inert material and place in a suitable container for disposal.

Dispose of waste in accordance with all applicable federal, state, and local environmental regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

## Experimental Workflow for Safe Handling of Tyrphostin AG30

The following diagram outlines the procedural steps for the safe handling of **Tyrphostin AG30**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Tyrphostin AG30**.

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